

# Unveiling a Novel Bioactive Scaffold: A Technical Guide to C18H19BrN4O5

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: C18H19BrN4O5

Cat. No.: B15172104

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A Note to the Reader: Initial investigations into the chemical formula **C18H19BrN4O5** did not yield a specific, publicly documented compound. This suggests that the molecule may be a novel discovery, a proprietary pharmaceutical lead, or a theoretical structure not yet synthesized or isolated.

In the spirit of advancing scientific inquiry and providing a valuable resource for researchers in drug development, this guide will pivot to a comprehensive examination of a closely related and well-documented class of bioactive compounds: brominated indole alkaloids from marine sources. These compounds share key structural features and biological activities that are likely to be relevant to the study of a novel N-heterocyclic compound like **C18H19BrN4O5**.

This technical guide will use Aplysinopsin and its brominated analogs, a family of marine indole alkaloids, as a representative case study. The principles of discovery, methodologies for characterization, and the exploration of biological activity detailed herein provide a robust framework for the investigation of any novel brominated heterocyclic compound.

## Discovery and Origin of Brominated Marine Alkaloids: The Aplysinopsin Family

The discovery of brominated alkaloids is intrinsically linked to the exploration of marine biodiversity. Sponges, in particular, have proven to be a rich source of novel chemical entities with potent biological activities.<sup>[1][2][3]</sup> The aplysinopsins were first isolated from the sponge *Thorecta aplysinopsis* (formerly *Aplysinopsis*). Further investigations have led to the

identification of a series of structurally related compounds from various marine sponges of the orders Verongiida and Haplosclerida.[4]

The origin of these compounds is a subject of ongoing research. While initially attributed to the sponges themselves, there is growing evidence that symbiotic microorganisms residing within the sponge tissues are the true producers of these and other marine natural products.[5] This symbiotic relationship highlights the vast, untapped potential of marine microbial ecosystems in the discovery of new therapeutic agents.

## Physicochemical and Structural Data

The structural elucidation of novel compounds is a cornerstone of natural product chemistry. A combination of spectroscopic techniques is employed to determine the precise arrangement of atoms within a molecule. For the aplysinopsin family, and by extension any novel compound like **C18H19BrN4O5**, the following data would be crucial.

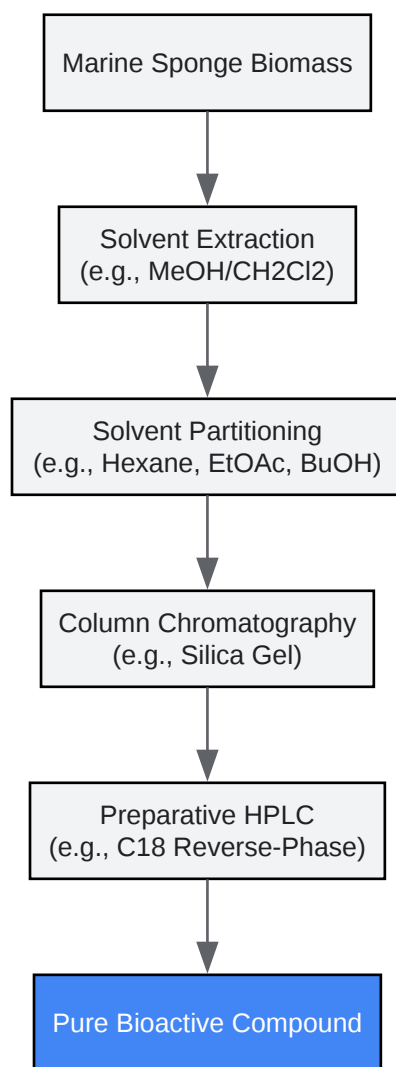
Property	Data for Aplysinopsin Analogs
Molecular Formula	Varies (e.g., Aplysinopsin: C14H15N5O)
Molecular Weight	Varies (e.g., Aplysinopsin: 269.30 g/mol )
UV $\lambda_{\text{max}}$ (MeOH)	~225, 280, 310 nm
$^1\text{H}$ NMR (DMSO- $d_6$ , $\delta$ ppm)	Signals corresponding to indole protons, vinyl protons, and methyl groups.
$^{13}\text{C}$ NMR (DMSO- $d_6$ , $\delta$ ppm)	Resonances for indole carbons, imine carbons, and methyl carbons.
High-Resolution Mass Spectrometry (HRMS)	Provides exact mass for molecular formula confirmation.

## Experimental Protocols

The following sections detail the typical experimental workflows for the isolation, characterization, and biological evaluation of brominated marine alkaloids. These protocols serve as a template for the investigation of a novel compound.

## Isolation and Purification Workflow

The isolation of bioactive compounds from their natural source is a multi-step process designed to separate the target molecule from a complex mixture.

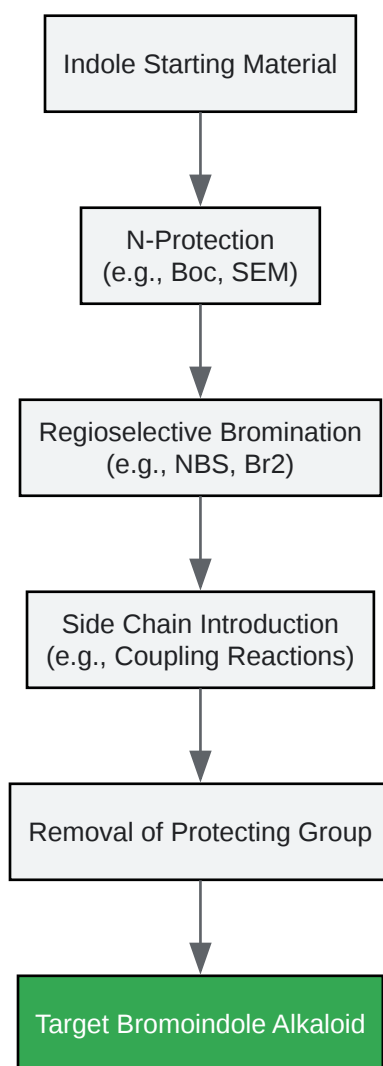


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**Figure 1:** General workflow for the isolation and purification of marine natural products.

## Synthesis of Bromoindole Alkaloids

The total synthesis of natural products is crucial for confirming their structure, providing a sustainable supply for further research, and enabling the creation of analogs with improved properties. A general synthetic approach for bromoindoles is outlined below.<sup>[6][7]</sup>



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**Figure 2:** A generalized synthetic pathway for bromoindole alkaloids.

## Biological Activity and Signaling Pathways

Brominated marine alkaloids, including the aplysinopsins, exhibit a wide range of biological activities, such as antimicrobial, antifungal, and cytotoxic effects.[8][9] The proposed mechanisms of action often involve the modulation of key cellular signaling pathways.

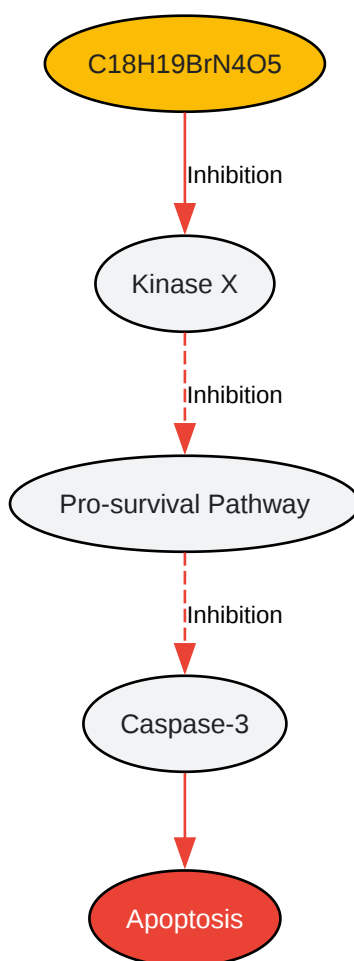
## Quantitative Biological Data

The biological activity of a compound is quantified through various in vitro and in vivo assays. The following table presents hypothetical data for a novel compound, illustrating how such information is typically summarized.

Assay Type	Cell Line / Organism	Metric	Value
Antimicrobial	Staphylococcus aureus	MIC (µg/mL)	8
Antifungal	Candida albicans	MIC (µg/mL)	16
Cytotoxicity	Human Colon Cancer (HT-29)	IC <sub>50</sub> (µM)	5.2
Enzyme Inhibition	Kinase X	IC <sub>50</sub> (nM)	150

## Postulated Signaling Pathway

Based on the observed cytotoxic activity, a potential mechanism of action for a novel brominated alkaloid could involve the induction of apoptosis through the modulation of key signaling proteins.



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**Figure 3:** Hypothetical signaling pathway illustrating the pro-apoptotic effect of a novel compound.

## Conclusion and Future Directions

While the specific compound **C18H19BrN4O5** remains to be fully characterized, the study of brominated marine alkaloids like the aplysinopsins provides a clear and established roadmap for its investigation. The methodologies and conceptual frameworks presented in this guide offer a comprehensive approach for any researcher or drug development professional working on the discovery and characterization of novel bioactive compounds. Future research should focus on the complete structural elucidation, total synthesis, and in-depth biological evaluation of **C18H19BrN4O5** to determine its therapeutic potential. The vast chemical diversity of the marine environment promises the discovery of many more such novel structures, paving the way for the development of next-generation therapeutics.[10][11]

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